

# troubleshooting avibactam tomilopil solubility issues in media

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## Compound of Interest

Compound Name: Avibactam Tomilopil

Cat. No.: B8217973

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## Technical Support Center: Avibactam and Tomilopil Solubility

Welcome to the technical support center for avibactam and tomilopil. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on overcoming solubility challenges during in vitro experiments.

### Troubleshooting Guides

This section provides answers to specific issues you may encounter when preparing solutions of avibactam and tomilopil in various laboratory media.

**Problem:** Avibactam sodium salt is not dissolving in my aqueous media.

**Answer:**

Avibactam sodium salt is generally considered water-soluble.<sup>[1][2]</sup> However, issues can arise depending on the concentration and the specific composition of your media.

- **Recommended Action:**
  - **Check Concentration:** Ensure you are not exceeding the known solubility limits. While highly soluble in water, high concentrations in complex media with varying pH and salt content can lead to precipitation.

- pH Adjustment: The solubility of avibactam can be influenced by pH. While specific data on its pH-dependent solubility profile is limited, ensuring the pH of your media is within a neutral range (pH 7.2-7.4) is a good starting point.
- Gentle Warming and Agitation: Try warming the solution to 37°C and using gentle agitation, such as a magnetic stirrer or vortex mixer at a low setting.
- Prepare a Concentrated Stock in Water: Dissolve the avibactam sodium salt in sterile, purified water at a high concentration first. Then, perform a serial dilution into your final experimental media. This often helps to avoid precipitation issues that can occur when dissolving the powder directly into a complex solution.

Problem: I am observing precipitation when I add my avibactam solution to cell culture media containing serum.

Answer:

Precipitation upon addition to serum-containing media can be due to interactions with proteins or other components in the serum.

- Recommended Action:
  - Reduce Serum Concentration: If your experimental design allows, try reducing the serum percentage in your media.
  - Add Avibactam Post-Serum Incubation: Add the avibactam solution to the media after it has been warmed to 37°C and after the addition of serum. Pipette the avibactam solution slowly while gently swirling the media.
  - Filter Sterilization: If you suspect the precipitate is due to contamination or aggregation, you can try filter-sterilizing the final solution using a 0.22 µm filter. However, be aware that this could potentially remove some of the active compounds if the precipitation is significant.

Problem: Tomilopil is insoluble in my aqueous buffer.

Answer:

Tomilopil is a prodrug of avibactam and is known to have poor water solubility.<sup>[3]</sup> It is typically formulated with organic solvents for in vivo studies, and similar principles can be applied for preparing stock solutions for in vitro experiments.

- Recommended Action:
  - Prepare a Concentrated Stock in an Organic Solvent: Tomilopil is soluble in DMSO.<sup>[3]</sup> Prepare a high-concentration stock solution in 100% DMSO.
  - Stepwise Dilution: For your working solution, perform a stepwise dilution. First, dilute the DMSO stock into a small volume of a suitable co-solvent mixture before the final dilution into your aqueous media. A common strategy for poorly soluble compounds is to use a vehicle containing DMSO, PEG300, and Tween 80.<sup>[3]</sup>
  - Final DMSO Concentration: Be mindful of the final concentration of DMSO in your experimental media, as it can be toxic to cells at higher concentrations. It is generally recommended to keep the final DMSO concentration below 0.5%.

Problem: My avibactam/tomilopil solution appears cloudy or has formed a precipitate after freeze-thawing.

Answer:

Repeated freeze-thaw cycles can affect the stability and solubility of some compounds.

- Recommended Action:
  - Aliquot Stock Solutions: After preparing your initial high-concentration stock solution, aliquot it into single-use volumes and store at -20°C or -80°C. This will prevent the need for repeated freeze-thawing of the entire stock.
  - Proper Thawing: When thawing an aliquot, do so slowly at room temperature or in a 37°C water bath. Once thawed, vortex gently to ensure the solution is homogeneous before use.
  - Visual Inspection: Always visually inspect the solution for any signs of precipitation after thawing. If precipitation is observed, try gently warming and vortexing the solution. If the

precipitate does not redissolve, it is best to prepare a fresh solution.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended solvents for preparing stock solutions of avibactam and tomilopil?

A1:

- Avibactam Sodium Salt: This form is water-soluble and can be dissolved in sterile, purified water or PBS (pH 7.2).<sup>[4]</sup> It is also soluble in DMSO.
- Avibactam Free Acid: The free acid form has lower aqueous solubility. It is recommended to prepare stock solutions in DMSO.
- Tomilopil: Due to its poor aqueous solubility, it is recommended to prepare stock solutions in 100% DMSO.<sup>[3]</sup>

Q2: What is the stability of avibactam in solution?

A2: Avibactam in aqueous solution is stable for a limited time. For instance, in combination with ceftazidime, the reconstituted solution is stable for 12 hours at room temperature or 24 hours when refrigerated (2-8°C). It is recommended to prepare fresh solutions for your experiments and not to store aqueous solutions for more than one day.<sup>[4]</sup> The stability can be affected by temperature and storage conditions.

Q3: How should I prepare avibactam for minimum inhibitory concentration (MIC) testing in Mueller-Hinton Broth?

A3: For MIC testing, it is crucial to have a sterile and homogenous solution.

- Prepare a concentrated stock solution of avibactam sodium salt in sterile water.
- Filter-sterilize the stock solution using a 0.22 µm syringe filter.
- Perform serial dilutions of the sterile stock directly into sterile Mueller-Hinton Broth to achieve the desired final concentrations for your assay.

Q4: Can I autoclave media containing avibactam or tomilopil?

A4: No, you should not autoclave media containing these compounds. The high temperatures and pressures of autoclaving can lead to their degradation. Add the filter-sterilized compound to the media after it has been autoclaved and cooled to room temperature.

## Quantitative Solubility Data

The following table summarizes the available solubility data for avibactam and tomilopil in various solvents.

Compound	Solvent	Solubility	Reference(s)
Avibactam Sodium Salt	Water	>140 mg/mL	[5]
Avibactam Sodium Salt	PBS (pH 7.2)	~10 mg/mL	[4]
Avibactam Sodium Salt	DMSO	≥30 mg/mL	[5]
Avibactam Free Acid	DMSO	125 mg/mL (requires sonication)	[5]
Tomilopil	DMSO	100 mg/mL (requires sonication)	[3]
Tomilopil	10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	≥ 2.5 mg/mL	[3]
Tomilopil	10% DMSO + 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL	[3]

## Experimental Protocols

Protocol 1: Preparation of Avibactam Sodium Salt Solution for Cell-Based Assays

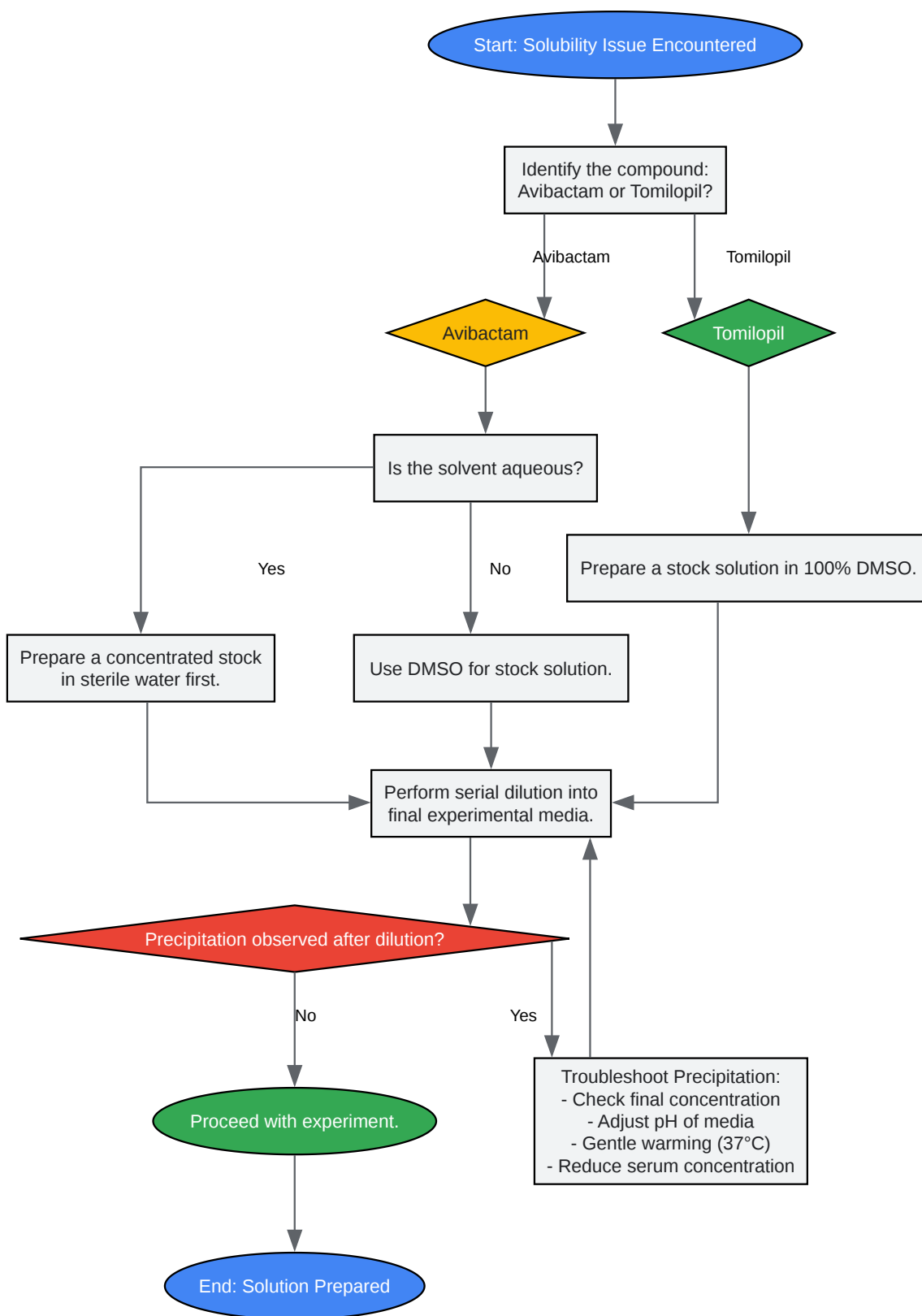
- Materials:
  - Avibactam sodium salt powder
  - Sterile, nuclease-free water
  - Sterile cell culture medium (e.g., DMEM)
  - Sterile conical tubes and serological pipettes
  - 0.22  $\mu$ m syringe filter
- Procedure:
  1. Calculate the required amount of avibactam sodium salt to prepare a 10 mg/mL stock solution in sterile water.
  2. In a sterile conical tube, add the calculated amount of avibactam sodium salt powder.
  3. Add the corresponding volume of sterile water to the tube.
  4. Vortex gently until the powder is completely dissolved.
  5. Filter-sterilize the stock solution using a 0.22  $\mu$ m syringe filter into a new sterile tube.
  6. Aliquot the stock solution into single-use volumes and store at -20°C.
  7. For the working solution, thaw an aliquot and dilute it to the final desired concentration in your pre-warmed cell culture medium. Add the avibactam solution to the media slowly while gently swirling.

#### Protocol 2: Preparation of Tomilopil Solution for In Vitro Assays

- Materials:
  - Tomilopil powder
  - 100% DMSO

- Sterile experimental buffer or media
- Sterile microcentrifuge tubes
- Procedure:
  1. Prepare a 100 mg/mL stock solution of tomilopil in 100% DMSO. This may require gentle warming and sonication to fully dissolve.
  2. Aliquot the stock solution into single-use volumes and store at -20°C or -80°C.
  3. For the working solution, perform a serial dilution from the DMSO stock into your experimental buffer or media. Ensure the final concentration of DMSO is compatible with your assay (typically <0.5%).
  4. It is recommended to prepare the final working solution fresh for each experiment.

## Visualizations



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Caption: Troubleshooting workflow for avibactam and tomilopil solubility issues.





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Caption: General experimental workflow for using avibactam or tomilopil.

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